

colorimetric determination of tetramisole hydrochloride

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Compound Focus: Tetramisole Hydrochloride

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Introduction to the Methods

Tetramisole hydrochloride is an anthelmintic drug, and the methods described here facilitate its quantitative determination in pure form and pharmaceutical formulations. The primary procedures are based on the formation of stable, colored complexes between **tetramisole hydrochloride** and four different alizarin dyes [1] [2] [3]:

- Alizarin Blue BB (I)
- Alizarin Red S (II)
- Alizarin Violet 3R (III)
- Alizarin Yellow G (IV)

These methods are noted for being facile, rapid, and sensitive. An earlier, alternative method using solochrome dyes and bromo-based indicators is also summarized for comparative purposes [4].

Experimental Protocols

Method 1: Using Alizarin Dyes (Amin & Dessouki, 2002)

This protocol outlines the general steps for any of the four alizarin dyes (I-IV). Specific volumes and wavelengths are provided in the table below [1] [2] [3].

- **Reagents:**

- **Standard Tetramisole HCl solution:** Prepare an aqueous solution of the drug.
- **Chromogenic reagent:** Prepare aqueous solutions of the chosen alizarin dye.
- **Buffer solution:** Use a universal buffer solution to adjust pH.

- **Procedure:**

- Transfer an aliquot of the standard drug solution into a series of 25 mL volumetric flasks.
- Add 2.0 mL of the selected alizarin reagent solution to each flask.
- Adjust the pH by adding 5.0 mL of universal buffer solution.
- Dilute the mixture to the mark with distilled water and mix thoroughly.
- Allow for color development and then measure the absorbance at the wavelength specific to the complex against a corresponding reagent blank.
- Construct a calibration curve by plotting absorbance against drug concentration.

Method 2: Extractive Spectrophotometric Method (1985)

This older method uses ion-pair formation and extraction [4].

- **Reagents:**

- **Chromogenic reagents:** Solochrome Dark Blue, Solochrome Black T, Bromocresol Purple, Bromothymol Blue, Bromophenol Blue, or Bromocresol Green.
- **Chloroform**
- **Acidic buffer solution**

- **Procedure:**

- Mix the drug solution with the chromogenic reagent in an acidic buffer.
- Extract the formed ion-pair complex into chloroform.
- Measure the absorbance of the organic layer.

Summary of Quantitative Data

The table below consolidates the key performance data for the four alizarin dye methods, allowing for easy comparison [1] [2] [3].

Parameter	Alizarin Blue BB (I)	Alizarin Red S (II)	Alizarin Violet 3R (III)	Alizarin Yellow G (IV)
Absorption Maxima (λ_{max})	605 nm	468 nm	631 nm	388 nm
Beer's Law Range ($\mu\text{g/mL}$)	1.0 - 36.0	0.8 - 32.0	1.2 - 42.0	0.8 - 30.0
Detection Limit (ng/mL)	1.0	1.2	1.0	1.4
Determination Limit (ng/mL)	3.8	4.2	3.9	4.8
Relative Standard Deviation (RSD%)	1.27	0.96	1.13	1.35
Color Stability	24 hours	24 hours	24 hours	24 hours

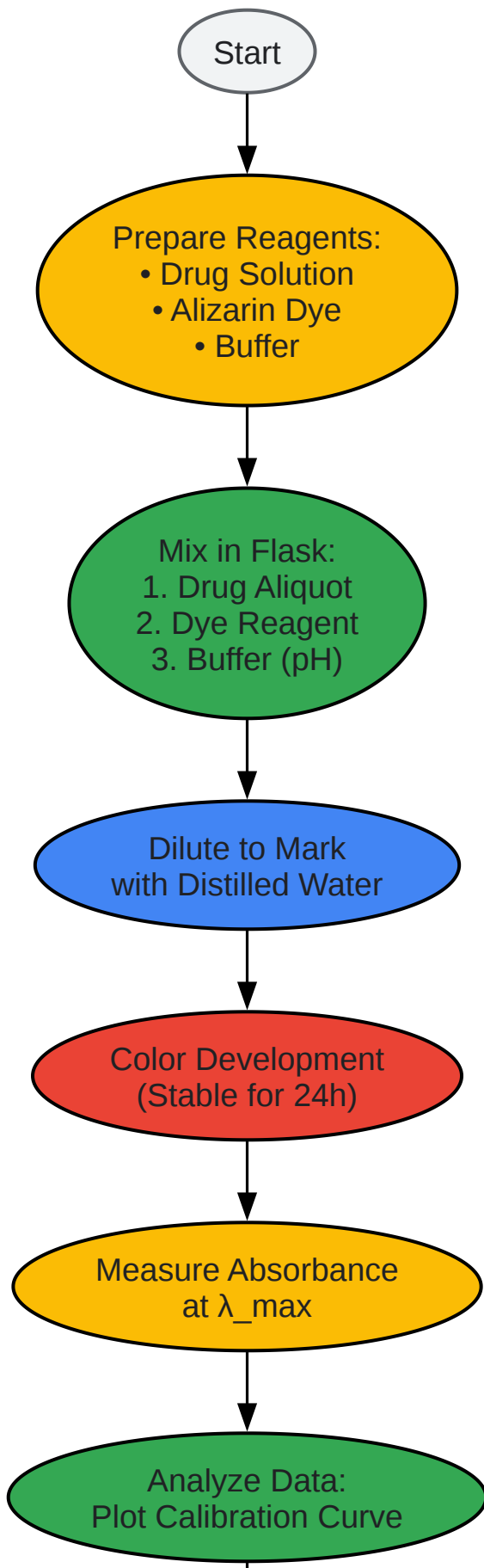
Method Validation and Comparison

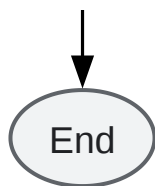
The methods have been validated and applied to pharmaceutical formulations [1] [2] [3].

- Accuracy and Precision:** The results showed good recoveries, with low Relative Standard Deviations (RSDs), indicating high accuracy and precision for all four methods.
- Validation Technique:** The validity of the methods was assessed using the standard addition technique, and the results were comparable to those obtained using the official method as per the United States Pharmacopoeia [3].
- Advantages:** The key advantages of the alizarin dye methods (2002) are their simplicity, as they do not require an extraction step, and their high sensitivity, reflected in the low detection limits.

Visual Workflow of the Colorimetric Method

The following diagram illustrates the logical workflow for the alizarin dye method, providing a clear overview of the procedure.





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Conclusion

The colorimetric methods using alizarin dyes provide robust, simple, and reliable means for the quantitative determination of **tetramisole hydrochloride**. The detailed protocols, supported by comprehensive quantitative data, offer researchers a choice of validated procedures suitable for routine analysis in quality control laboratories.

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